

# An In-depth Technical Guide on the Physical Properties of 3-Hydroxybenzophenone

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## Compound of Interest

Compound Name: 3-Hydroxybenzophenone

Cat. No.: B044150

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This technical guide provides a detailed overview of the key physical properties of **3-Hydroxybenzophenone**, focusing on its melting point and solubility. The information is intended for researchers, scientists, and professionals in drug development who require precise data and standardized experimental protocols.

## Core Physical Properties

**3-Hydroxybenzophenone** is a benzophenone metabolite that presents as a pale cream-colored powder.<sup>[1][2]</sup> It is utilized in various chemical applications, including as a photoinitiator for radical and cationic polymerization.<sup>[3]</sup> Understanding its physical properties is crucial for its handling, formulation, and application in research and development.

The melting point and solubility are fundamental parameters for the characterization and purity assessment of **3-Hydroxybenzophenone**. The data compiled from various sources are summarized below.

Physical Property	Value/Description	Source
Melting Point	113.0-119.0 °C	[1][2]
113-115 °C	[3]	
Solubility	Soluble in Chloroform, Dichloromethane (DCM), and Ethyl Acetate.	[3][4]
Data on solubility in water is not readily available in the provided search results.		

## Experimental Protocols

Accurate determination of physical properties relies on standardized experimental procedures. The following sections detail the methodologies for measuring the melting point and solubility of organic compounds like **3-Hydroxybenzophenone**.

The melting point of a crystalline solid is a key indicator of its purity. Pure compounds typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impurities tend to depress the melting point and broaden the range.[5] The capillary method is a widely used technique for this determination.[6]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Fisher-Johns)
- Glass capillary tubes (one end sealed)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: Ensure the **3-Hydroxybenzophenone** sample is completely dry, as residual solvent can act as an impurity.[7] If necessary, crush the crystalline solid into a fine

powder using a mortar and pestle.

- Loading the Capillary Tube: Invert the open end of a capillary tube and press it into the powdered sample. A small amount of the solid will be forced into the tube.<sup>[7][8]</sup>
- Packing the Sample: To move the powder to the sealed end, tap the tube gently on a hard surface or drop it through a long, narrow glass tube.<sup>[7][8]</sup> The packed sample height should be between 2-3 mm for an accurate measurement.<sup>[7]</sup>
- Measurement:
  - Insert the packed capillary tube into the heating block of the melting point apparatus.<sup>[7]</sup>
  - For a preliminary determination, heat the sample rapidly to find an approximate melting temperature.<sup>[5]</sup>
  - Allow the apparatus to cool to at least 15°C below the approximate melting point.<sup>[7]</sup>
  - Prepare a new sample and heat it again, but this time slow the heating rate to 1-2°C per minute as the temperature approaches the expected melting point.<sup>[5][8]</sup>
- Recording the Melting Range:
  - Record the temperature at which the first drop of liquid appears (the beginning of melting).
  - Record the temperature at which the entire sample has completely liquefied (the end of melting). This interval is the melting point range.<sup>[5]</sup>

Solubility tests provide valuable information about the polarity and functional groups present in a molecule.<sup>[9]</sup> This protocol outlines a general method for assessing the solubility of **3-Hydroxybenzophenone** in various solvents.

Apparatus and Reagents:

- Small test tubes
- Spatula or stirring rod

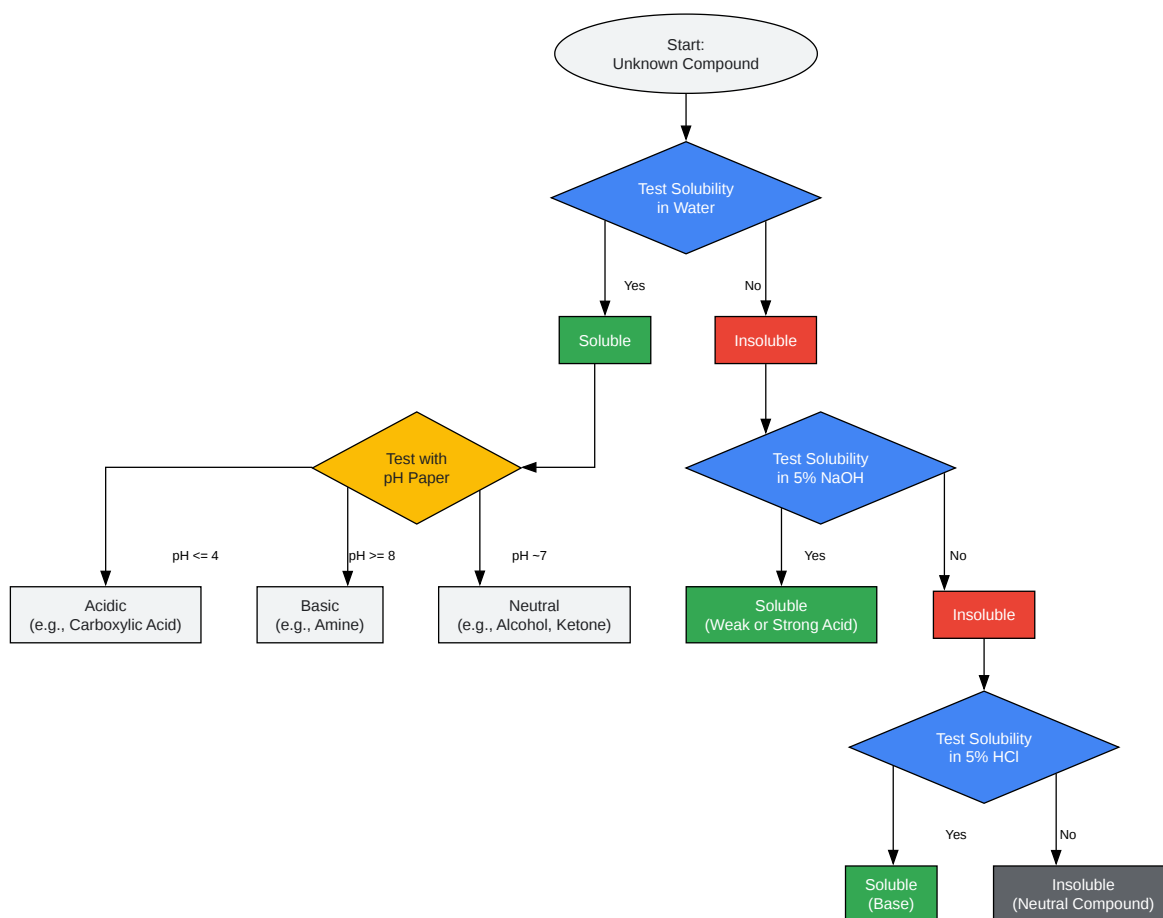
- Graduated cylinder or pipette
- A range of solvents (e.g., water, 5% NaOH, 5% HCl, ethanol, chloroform, hexane)

Procedure:

- Sample Preparation: Place approximately 25 mg of **3-Hydroxybenzophenone** into a clean, dry test tube.[\[10\]](#)
- Solvent Addition: Add 0.75 mL of the desired solvent to the test tube in small portions.[\[10\]](#)
- Mixing: After each addition, shake the test tube vigorously for 10-60 seconds to ensure thorough mixing.[\[10\]](#)[\[11\]](#)
- Observation: Observe the mixture closely. The compound is considered "soluble" if it dissolves completely. If any solid remains, it is "insoluble."[\[11\]](#) For liquid-liquid mixtures, "miscible" is used if a single homogeneous phase forms, and "immiscible" if two distinct layers are present.[\[11\]](#)
- Systematic Testing: A systematic approach is often used, starting with water. If the compound is insoluble in water, its solubility in acidic and basic solutions can provide further clues about its functional groups.[\[12\]](#)

## Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for determining the solubility class of an unknown organic compound, a process directly related to the experimental protocols described above.



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Caption: Workflow for Qualitative Organic Solubility Analysis.

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